

# Application Note: Carpropamid in Rice Integrated Pest Management (IPM)

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## Compound of Interest

Compound Name: CARPROPAMID

CAS No.: 115252-91-0

Cat. No.: B1141733

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## Introduction & Chemical Profile[1][2][3][4][5][6][7][8][9]

**Carpropamid** is a systemic fungicide belonging to the Melanin Biosynthesis Inhibitor - Dehydratase (MBI-D) class.[1] Unlike direct fungitoxins that kill hyphae (e.g., triazoles), **carpropamid** acts as an anti-penetrant. It specifically targets the mechanical ability of the rice blast fungus (*Magnaporthe oryzae*) to breach the host cuticle.[2]

In an Integrated Pest Management (IPM) context, **carpropamid** is valued for its long residual activity when applied to seedling boxes, reducing the need for multiple foliar sprays and minimizing exposure to non-target beneficial organisms.

## Key Chemical Properties

Property	Value	Implication for IPM
CAS Number	104030-54-8	Standard identification.[3]
Target Enzyme	Scytalone Dehydratase	Specificity to pigmented fungi; low toxicity to plants/insects.
Systemicity	Root-Systemic (Acropetal)	Ideal for nursery box application; protects new growth after transplant.
Water Solubility	Low (4 mg/L)	Low leaching potential; stays in the root zone.
Log P	4.2 (Lipophilic)	High affinity for waxy plant cuticles and fungal membranes.

## Mechanism of Action: The "Anti-Penetrant" Paradigm

**Carpropamid** does not inhibit spore germination or mycelial growth on the leaf surface. Its efficacy relies entirely on preventing the mechanical penetration of the host.

### The Melanin Turgor Mechanism

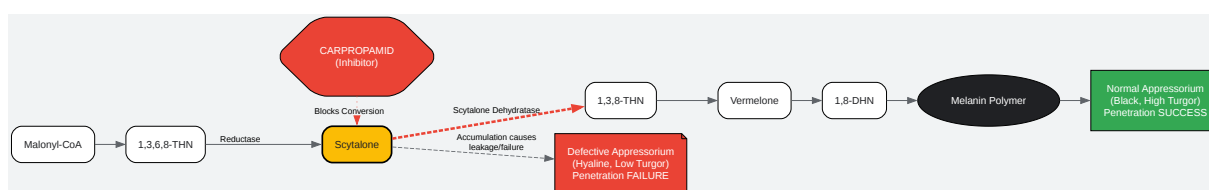
- **Appressorium Formation:** Upon germination, *M. oryzae* forms a specialized dome-shaped cell called an appressorium.
- **Melanization:** The inner cell wall of the appressorium must be reinforced with melanin to become impermeable to solutes.
- **Turgor Generation:** This impermeability allows glycerol to accumulate inside, generating immense turgor pressure (up to 8 MPa).
- **Penetration:** This pressure drives a penetration peg through the rice cuticle.

**Carpropamid Inhibition:** **Carpropamid** competitively inhibits scytalone dehydratase, an enzyme that converts scytalone to 1,3,8-trihydroxynaphthalene (1,3,8-THN). This blockage

halts melanin production.[4][5] The resulting appressoria are hyaline (transparent), cannot hold turgor pressure, and fail to penetrate.

## Visualization: Melanin Biosynthesis Pathway

The following diagram illustrates the specific block imposed by **carpropamid** and the downstream failure of infection.[6][7]



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Caption: **Carpropamid** blocks Scytalone Dehydratase, preventing melanin polymerization and appressorial turgor generation.[8]

## Experimental Protocols

### Protocol A: Nursery Box Application (Field Efficacy)

Purpose: To apply **carpropamid** prophylactically in a mass-production setting, ensuring systemic protection for 40-70 days post-transplant.

Materials:

- **Carpropamid** Granules (typically 2-4% formulation).
- Standard rice seedling nursery boxes (30 x 60 cm).

- Rice seedlings (Leaf stage 2.5 - 3.0, approx. 2-3 weeks old).

#### Methodology:

- Timing Calculation: Application must occur 0 to 3 days before transplanting. Applying too early (e.g., 10 days prior) may result in leaching or metabolism of the active ingredient before the plant is in the field.
- Dosage: Standard rate is 50 g of granules per box. (Verify specific product label; typically equates to ~1 kg a.i./ha depending on transplant density).
- Application:
  - Ensure seedling soil is moist but not saturated.
  - Broadcast granules evenly over the seedling leaves/soil surface by hand or using a granular shaker.
  - Brush Down: Lightly brush the seedlings to ensure granules fall from the leaves onto the soil surface. This prevents leaf burn and ensures root uptake.
- Watering: Lightly sprinkle water to settle the granules into the soil matrix. Do not flood the boxes immediately to prevent runoff.
- Transplanting: Transplant seedlings into the paddy field within 72 hours.

#### Validation:

- Monitor leaf blast lesions (brown spots) 30 days post-transplant.
- Compare with untreated control plots.[7] Efficacy should be >90% inhibition of lesion formation.

## Protocol B: Resistance Monitoring (The "Scytalone Rescue" Assay)

Purpose: To distinguish between wild-type sensitivity and MBI-D resistance in *M. oryzae* isolates. This protocol uses 1,8-DHN (a melanin precursor downstream of the block) to

"rescue" sensitive strains.

Principle:

- Sensitive Strain + **Carpropamid**: Hyaline appressoria (No melanin).
- Sensitive Strain + **Carpropamid** + 1,8-DHN: Black appressoria (Melanin restored via bypass).
- Resistant Strain + **Carpropamid**: Black appressoria (Enzyme is insensitive to inhibitor).

Materials:

- *M. oryzae* spore suspension (spores/mL).
- **Carpropamid** technical grade (dissolved in acetone/water).[9]
- 1,8-Dihydroxynaphthalene (1,8-DHN).[7]
- Glass slides or onion epidermal strips (hydrophobic surface induces appressoria).

Step-by-Step Workflow:

- Preparation: Prepare three treatment solutions:
  - T1 (Control): Water + 0.1% Acetone.
  - T2 (Test): **Carpropamid** (10 ppm).
  - T3 (Rescue): **Carpropamid** (10 ppm) + 1,8-DHN (1 mM).
- Incubation: Place 50  $\mu$ L of spore suspension mixed with respective treatments onto glass slides.
- Conditioning: Incubate in a humid chamber at 25°C for 24 hours in the dark.
- Microscopy: Observe 100 appressoria per replicate under a light microscope (400x).

- Scoring: Count the percentage of melanized (black) vs. hyaline (transparent) appressoria.

Data Interpretation Table:

Treatment	Wild-Type (Sensitive)	Resistant Mutant	Interpretation
Control	100% Black	100% Black	Baseline viability.
Carpropamid (10 ppm)	0% Black (Hyaline)	100% Black	Key Differentiator.
Carpropamid + 1,8-DHN	100% Black	100% Black	Confirms mechanism is Scytalone Dehydratase inhibition (Rescue works).

## Integrated Pest Management (IPM) Strategy

**Carpropamid** is a powerful tool, but its single-site mode of action makes it prone to resistance. It must be used strategically.

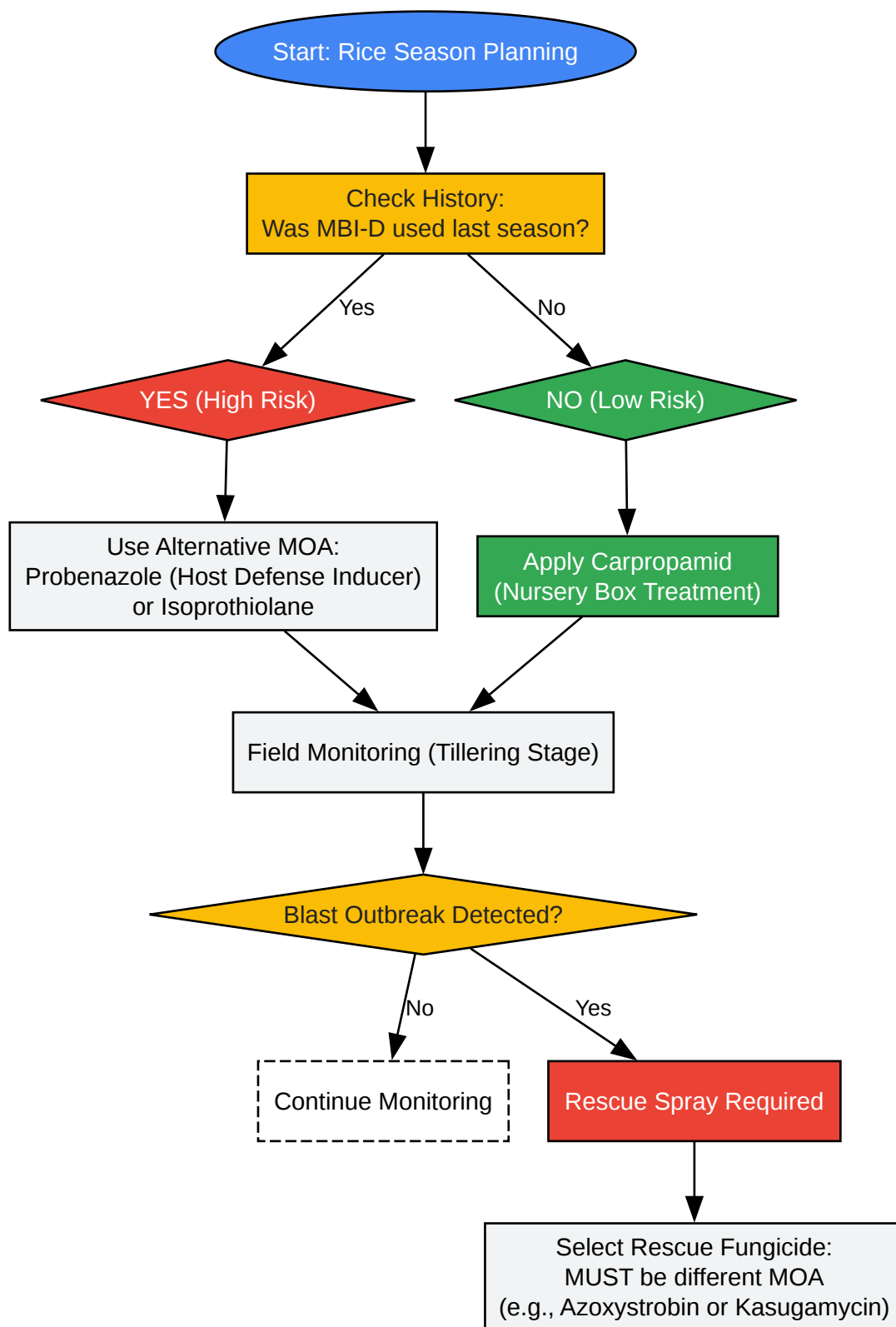
## Compatibility with Biological Control Agents (BCAs)

**Carpropamid** is generally compatible with rice IPM bio-agents due to its specificity to fungal melanin pathways, which are absent in insects and bacteria.

Bio-Agent	Target Pest	Compatibility Rating	Notes
Trichogramma spp.	Stem Borers	High	Granular application avoids contact toxicity to adult wasps.
Beauveria bassiana	Planthoppers	Moderate	B. bassiana also uses melanin for virulence. [1][7] Co-application may reduce BCA efficacy. Separate applications by 14 days.
Bacillus subtilis	Bacterial Blight	High	No cross-resistance or antagonism.
Spiders (Lycosa spp.)	General Predators	High	Low toxicity to arachnids compared to organophosphates.

## Resistance Management Workflow

Rule of Thumb: Never use **carpropamid** (or other MBI-Ds like diclocymet) if the nursery box treatment was also an MBI-D. Rotate Mode of Action (MOA).



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Caption: IPM Decision Matrix for preventing MBI-D resistance accumulation.

## Safety & Handling (E-E-A-T)

While safer than many older chemistries, **carpropamid** requires specific precautions, particularly regarding aquatic environments common in rice cultivation.

- Aquatic Toxicity: **Carpropamid** is moderately toxic to fish (approx. 2-5 mg/L).
  - Protocol: Do not drain paddy water into natural waterways for at least 7 days after transplanting treated seedlings. Maintain static water to allow soil adsorption.
- User Safety:
  - PPE: Long-sleeved shirt, chemical-resistant gloves (nitrile), and particulate mask (N95) when handling granules to prevent dust inhalation.
  - Re-entry Interval (REI): 12 hours (though typically not relevant for nursery box applications).

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